

"reproducibility of published synthesis methods for 4H-3,1-benzothiazine-2-thiol"

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Compound of Interest

Compound Name: 4H-3,1-Benzothiazine-2-thiol

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Comparative Guide to the Synthesis of 4H-3,1-Benzothiazine-2-thiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of published synthesis methods for **4H-3,1-benzothiazine-2-thiol**, a heterocyclic compound of interest in medicinal chemistry. Due to the scarcity of direct methods for the thiol tautomer, this guide focuses on the synthesis of its more stable thione form, 3,4-dihydro-3,1-benzothiazine-2-thione. The information presented is based on a comprehensive review of the available chemical literature.

Comparison of Synthetic Methods

Currently, a single primary method for the synthesis of the 4H-3,1-benzothiazine-2-thione core structure has been identified in the literature, which proceeds via a reaction of (E)-3-(2-aminoaryl)acrylates or acrylonitriles with carbon disulfide.[1][2][3][4] While other methods exist for the synthesis of various benzothiazine derivatives, they do not directly yield the target compound.[5][6][7][8][9][10] Therefore, this guide provides a detailed analysis of the primary method, including variations in substrates as reported in the key publication.

Table 1: Performance Comparison of the Synthesis of 4-Alkyl-4H-3,1-benzothiazine-2-thione Derivatives[2]

Entry	Starting Material (E)-3-(2-aminoaryl)acrylate/acrylonitrile	R	R'	Base	Solvent	Time (d)	Yield (%)
1	Butyl 3-(2-aminophenyl)acrylate	H	COOBu	DABCO	DMSO	2	82
2	Ethyl 3-(2-aminophenyl)acrylate	H	COOEt	DABCO	DMSO	2	85
3	Methyl 3-(2-aminophenyl)acrylate	H	COOMe	DABCO	DMSO	2	80
4	Ethyl 3-(2-amino-5-bromophenyl)acrylate	Br	COOEt	DABCO	DMSO	2	75
5	Ethyl 3-(2-amino-5-chlorophenyl)acrylate	Cl	COOEt	DABCO	DMSO	2	78

6	Ethyl 3-(2-amino-4,5-dimethylphenyl)acrylate	4,5-diMe	COOEt	DABCO	DMSO	2	72
7	3-(2-aminophenyl)acrylonitrile	H	CN	DABCO	DMSO	2	88
8	3-(2-amino-5-bromophenyl)acrylonitrile	Br	CN	DABCO	DMSO	2	81

DABCO = 1,4-diazabicyclo[2.2.2]octane; DMSO = Dimethyl sulfoxide

Experimental Protocols

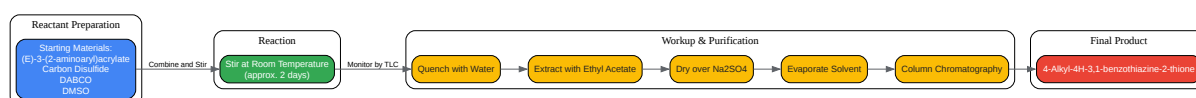
The following is a detailed experimental protocol for the synthesis of 4-alkyl-4H-3,1-benzothiazine-2-thiones, as described in the primary literature.^[2]

General Procedure for the Synthesis of 2-(2-thioxo-2,4-dihydro-1H-benzo[d][1,3]thiazin-4-yl)acetate and related compounds:

A mixture of the appropriate (E)-3-(2-aminoaryl)acrylate or acrylonitrile (0.3 mmol), carbon disulfide (1.2 mmol, 4.0 equiv., 91.2 mg), and 1,4-diazabicyclo[2.2.2]octane (DABCO) (0.3 mmol, 1.0 equiv., 33.6 mg) is stirred in dimethyl sulfoxide (DMSO) (2 mL) at room temperature. The reaction progress is monitored by Thin Layer Chromatography (TLC). Upon completion (typically after 2 days), the reaction is quenched with water and the product is extracted with ethyl acetate. The combined organic layers are then dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is purified by column chromatography on silica gel.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis of 4-alkyl-4H-3,1-benzothiazine-2-thiones.



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Caption: General workflow for the synthesis of 4-alkyl-4H-3,1-benzothiazine-2-thiones.

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References

- 1. New simple synthesis of ring-fused 4-alkyl-4H-3,1-benzothiazine-2-thiones: Direct formation from carbon disulfide and (E)-3-(2-aminoaryl)acrylates or (E)-3-(2-aminoaryl)acrylonitriles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. BJOC - New simple synthesis of ring-fused 4-alkyl-4H-3,1-benzothiazine-2-thiones: Direct formation from carbon disulfide and (E)-3-(2-aminoaryl)acrylates or (E)-3-(2-aminoaryl)acrylonitriles [beilstein-journals.org]
- 3. BJOC - New simple synthesis of ring-fused 4-alkyl-4H-3,1-benzothiazine-2-thiones: Direct formation from carbon disulfide and (E)-3-(2-aminoaryl)acrylates or (E)-3-(2-aminoaryl)acrylonitriles [beilstein-journals.org]
- 4. New simple synthesis of ring-fused 4-alkyl-4H-3,1-benzothiazine-2-thiones: Direct formation from carbon disulfide and (E)-3-(2-aminoaryl)acrylates or (E)-3-(2-

aminoaryl)acrylonitriles - PMC [pmc.ncbi.nlm.nih.gov]

- 5. 2-Amino- and 2-Alkylthio-4H-3,1-benzothiazin-4-ones: Synthesis, Interconversion and Enzyme Inhibitory Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. New efficient synthesis of polysubstituted 3,4-dihydroquinazolines and 4H-3,1-benzothiazines through a Passerini/Staudinger/aza-Wittig/addition/nucleophilic substitution sequence - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Derivatives of benzo-1,4-thiazine-3-carboxylic acid and the corresponding amino acid conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Evolution in the synthesis of 1,4-benzothiazines over the last decade (2014 to 2024) - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
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